

Essential Safety and Operational Guide for Handling AF555 NHS Ester

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Compound of Interest

Compound Name: AF555 Nhs

Cat. No.: B15555274

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This guide provides immediate safety, handling, and disposal protocols for **AF555 NHS Ester**, a bright, orange-fluorescent dye commonly used for labeling primary amines in proteins and other molecules.[1][2] Adherence to these procedures is critical for ensuring laboratory safety and maintaining the integrity of your research.

I. Personal Protective Equipment (PPE)

When handling **AF555 NHS Ester**, a comprehensive PPE strategy is essential to minimize exposure and ensure personal safety.[3] The following equipment should be worn at all times in the laboratory.[4]

Core PPE Requirements:

- **Gloves:** Nitrile or latex gloves are required to prevent skin contact.[3]
- **Lab Coats:** A long-sleeved lab coat should be worn to protect against splashes and skin exposure.[3]
- **Eye Protection:** Safety glasses or goggles are mandatory to shield the eyes from potential chemical splashes.[3]
- **Face Shields:** In situations where there is a significant risk of splashing, a face shield provides an additional layer of protection for the entire face.[3]

- Closed-Toe Shoes: To prevent injuries from spills or falling objects, closed-toe shoes must be worn in the laboratory.[3]

For tasks with a higher risk of generating aerosols or dust, additional respiratory protection may be necessary.[5][6]

II. Chemical and Physical Properties

Understanding the properties of **AF555 NHS Ester** is fundamental to its safe handling and effective use.

Property	Value	Reference
Appearance	Dark red powder	[7]
Molecular Weight	~1250 g/mol	[2]
Excitation Maximum	552-555 nm	[1][2][7]
Emission Maximum	566-572 nm	[2][7][8]
Extinction Coefficient	155,000 cm ⁻¹ M ⁻¹	[2][8]
Solubility	Water, DMSO, DMF	[8]
pH Sensitivity	pH-insensitive from pH 4 to 10	[9][10]

III. Storage and Handling Protocols

Proper storage and handling are crucial for maintaining the stability and reactivity of **AF555 NHS Ester**.

Storage:

- Store in a freezer at -20°C upon receipt.[5][7]
- Protect from light and moisture at all times.[7][9]
- The product can be transported at room temperature for up to 3 weeks.[7]

Handling:

- **Acclimatization:** Before use, allow the vial to warm to room temperature to prevent condensation.
- **Reconstitution:** The NHS ester is typically dissolved in high-quality anhydrous dimethylformamide (DMF) or dimethylsulfoxide (DMSO).[\[10\]](#)
- **Reaction Conditions:** The labeling reaction with primary amines is typically carried out in a sodium bicarbonate buffer at pH 8.3 for one hour at room temperature.[\[2\]](#)[\[10\]](#)
- **Ventilation:** Always handle the compound in a well-ventilated area or under a chemical fume hood to avoid inhalation of any dust or aerosols.[\[5\]](#)

IV. Spill and Exposure Procedures

In the event of a spill or personal exposure, immediate and appropriate action is necessary.

Spill Response:

- **Evacuate:** Evacuate non-essential personnel from the immediate area.[\[5\]](#)
- **Ventilate:** Ensure the area is well-ventilated.[\[5\]](#)
- **Contain:** Absorb liquid spills with an inert material such as diatomite or universal binders.[\[5\]](#)
For solid spills, carefully sweep up the material to avoid creating dust.
- **Decontaminate:** Clean the spill area and any contaminated equipment with alcohol.[\[5\]](#)
- **Dispose:** Collect all contaminated materials in a sealed container for proper waste disposal.[\[5\]](#)

Exposure Procedures:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present.[\[11\]](#) Seek medical attention.

- Skin Contact: Wash the affected area thoroughly with soap and water.[5][11] Remove contaminated clothing.
- Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.[5][11]
- Ingestion: Rinse the mouth with water. Do not induce vomiting.[11] Seek immediate medical attention.

V. Disposal Plan

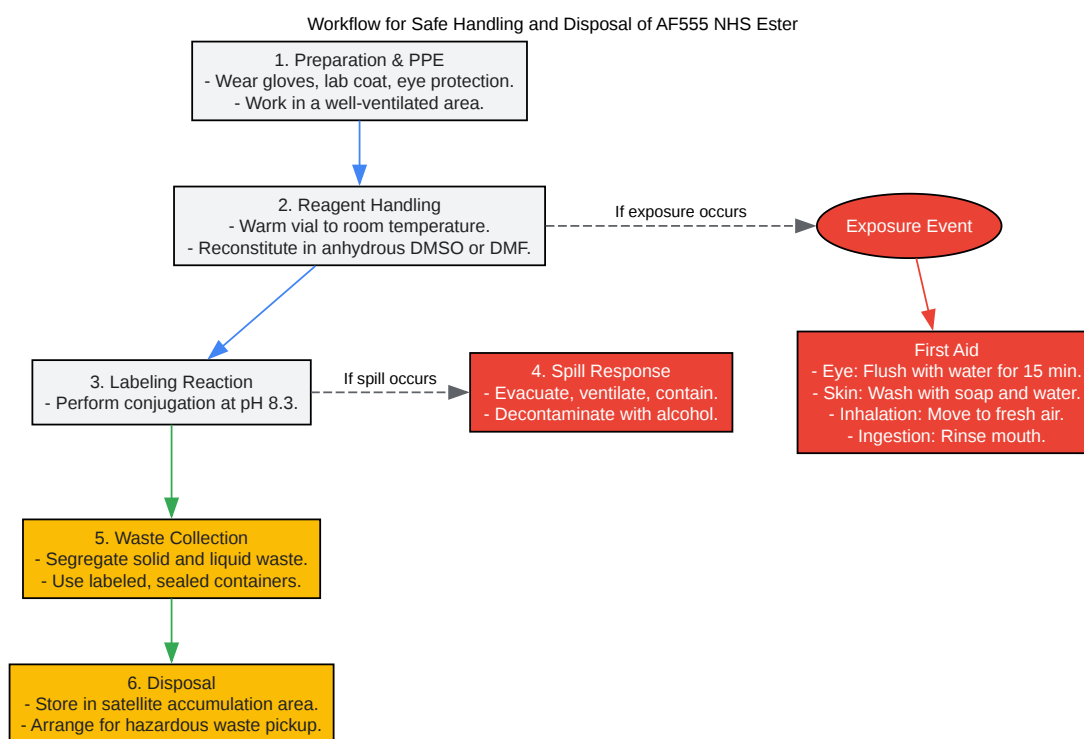
All waste containing **AF555 NHS** Ester must be treated as hazardous chemical waste and disposed of according to institutional and local regulations.[12][13]

Waste Segregation and Collection:

- Solid Waste: Contaminated items such as gloves, pipette tips, and paper towels should be collected in a designated, labeled hazardous waste container.[14]
- Liquid Waste: All solutions containing the dye, including the initial rinse of emptied containers, must be collected in a sealed, properly labeled hazardous waste container.[14][15] The first rinse of the empty chemical container must be collected and disposed of as hazardous waste.[14]
- Container Management: Waste containers must be kept closed except when adding waste and stored in a designated satellite accumulation area.[12][14][15]

Never dispose of **AF555 NHS** Ester or its waste down the drain or in the regular trash.[14]

VI. Experimental Workflow & Safety Diagram



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Caption: Workflow for safe handling and disposal of **AF555 NHS Ester**.

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